

An In-depth Technical Guide to 4-(3-Methylbutoxy)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(3-Methylbutoxy)benzaldehyde

Cat. No.: B103168

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(3-Methylbutoxy)benzaldehyde**, a member of the aromatic aldehyde family. This document details its chemical identity, physical properties, a standard synthesis protocol, and explores its potential applications, particularly within the realm of drug discovery and development.

Chemical Identity and Synonyms

4-(3-Methylbutoxy)benzaldehyde is also known by several other names in scientific literature and chemical catalogs. A clear identification is crucial for accurate research and procurement.

Identifier	Value
IUPAC Name	4-(3-Methylbutoxy)benzaldehyde
Synonyms	Benzaldehyde, 4-(3-methylbutoxy)-; 4-(Isopentyloxy)benzaldehyde; p-(Isopentyloxy)benzaldehyde[1]
CAS Number	18986-09-9[1]
Molecular Formula	C ₁₂ H ₁₆ O ₂
Molecular Weight	192.25 g/mol

Physicochemical Properties

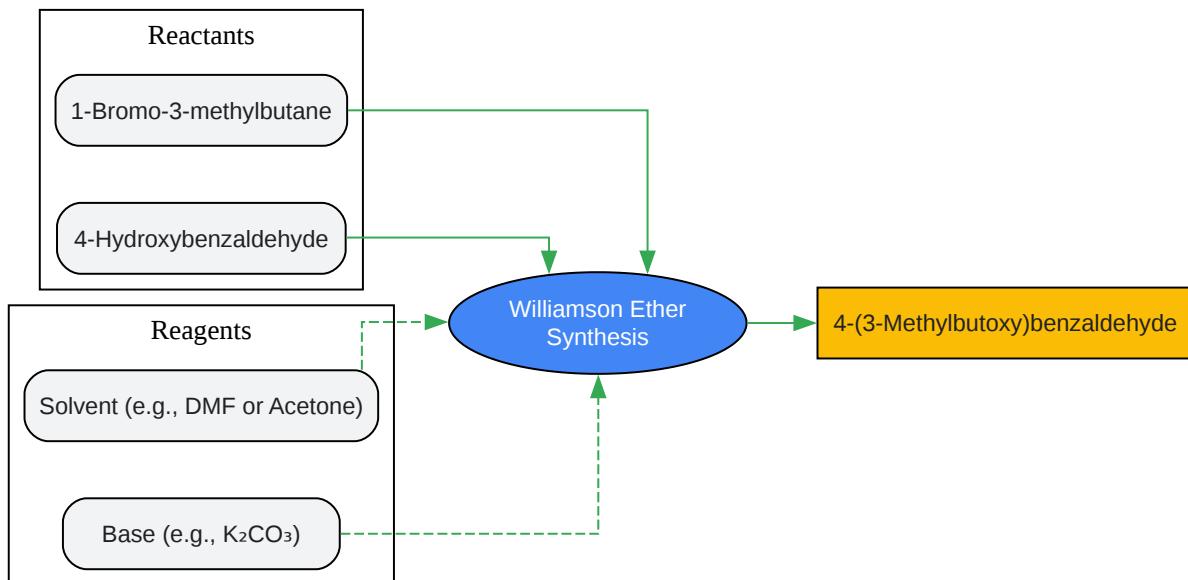
The physical and chemical properties of **4-(3-Methylbutoxy)benzaldehyde** are summarized below. These characteristics are essential for its handling, storage, and application in various experimental setups.

Property	Value
Boiling Point	136-137 °C (at 5 Torr) ^[1]
Density (Predicted)	1.003 ± 0.06 g/cm ³ ^[1]
Appearance	Not specified, but analogous compounds are typically clear to pale yellow liquids.

Synthesis of 4-(3-Methylbutoxy)benzaldehyde

The most common and efficient method for the synthesis of **4-(3-Methylbutoxy)benzaldehyde** is the Williamson ether synthesis. This reaction involves the O-alkylation of 4-hydroxybenzaldehyde with an appropriate alkyl halide in the presence of a base.

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: Williamson ether synthesis of **4-(3-Methylbutoxy)benzaldehyde**.

Experimental Protocol:

This protocol is based on established procedures for the synthesis of analogous 4-alkoxybenzaldehydes.[\[2\]](#)[\[3\]](#)

- Materials:
 - 4-hydroxybenzaldehyde
 - 1-bromo-3-methylbutane (isopentyl bromide)
 - Potassium carbonate (K₂CO₃), finely powdered
 - N,N-Dimethylformamide (DMF) or Acetone (anhydrous)

- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)
- Procedure:
 - To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4-hydroxybenzaldehyde (1.0 equivalent) and finely powdered potassium carbonate (1.5 equivalents).
 - Add a suitable volume of anhydrous DMF or acetone to the flask (e.g., 10-15 mL per gram of 4-hydroxybenzaldehyde).
 - Begin stirring the suspension and add 1-bromo-3-methylbutane (1.1 equivalents) dropwise.
 - Heat the reaction mixture to reflux (a temperature of 50-80 °C is common) and maintain for several hours (typically 4-6 hours).[2]
 - Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material (4-hydroxybenzaldehyde) is consumed.
- Work-up and Purification:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Filter the mixture to remove the inorganic salts (potassium carbonate and potassium bromide).
 - Wash the solid residue with a small amount of acetone or ethyl acetate.
 - Concentrate the filtrate under reduced pressure to remove the solvent.
 - Dissolve the resulting residue in ethyl acetate and transfer it to a separatory funnel.
 - Wash the organic layer with water and then with brine.

- Dry the organic layer over anhydrous sodium sulfate.
- Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- The crude product can be purified by vacuum distillation or column chromatography on silica gel.

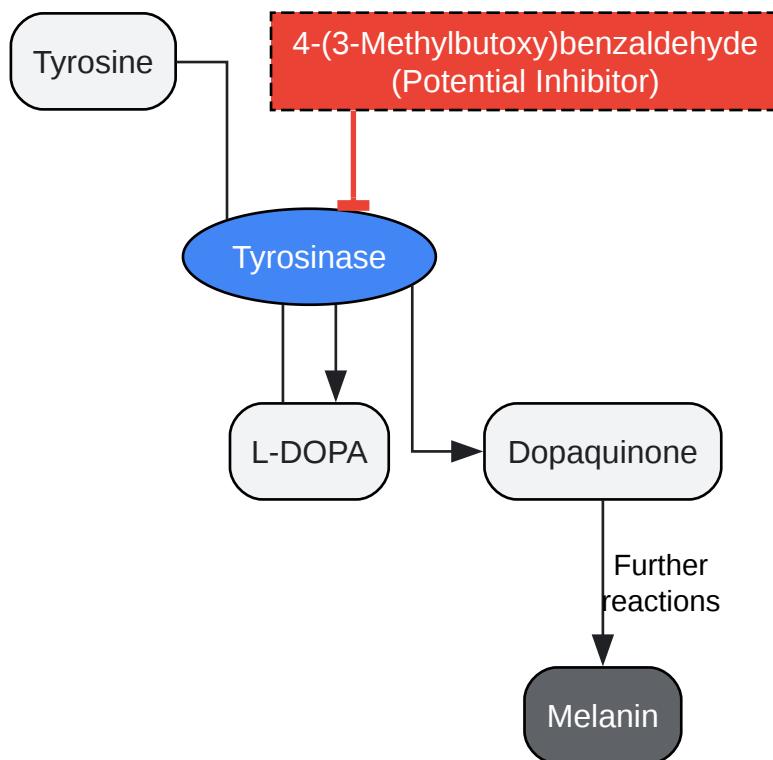
Applications in Research and Drug Development

Benzaldehyde and its derivatives are versatile compounds with applications in various industries, including pharmaceuticals and fragrances.^[4] **4-(3-Methylbutoxy)benzaldehyde** serves as a valuable intermediate in organic synthesis and has been investigated for its potential biological activities.

Potential as a Tyrosinase Inhibitor:

Tyrosinase is a key enzyme in the biosynthesis of melanin, the primary pigment in human skin, hair, and eyes.^[5] The overproduction of melanin can lead to hyperpigmentation disorders. Consequently, tyrosinase inhibitors are of significant interest in the cosmetic and pharmaceutical industries as depigmenting agents.^[5]

Studies have shown that 4-substituted benzaldehydes can act as tyrosinase inhibitors.^{[6][7]} The nature and size of the substituent at the 4-position can influence the inhibitory activity. For instance, benzaldehydes with bulky substituents at the 4-position, such as 4-alkyl and 4-alkoxy groups, have been reported to act as full inhibitors of tyrosinase.^{[6][7]} This suggests that **4-(3-Methylbutoxy)benzaldehyde**, with its relatively bulky alkoxy group, is a promising candidate for investigation as a tyrosinase inhibitor.



[Click to download full resolution via product page](#)

Caption: Proposed inhibition of the melanogenesis pathway by **4-(3-Methylbutoxy)benzaldehyde**.

Antimicrobial and Antifungal Activities:

Benzaldehyde and its derivatives have demonstrated a range of biological activities, including antimicrobial and antifungal properties.^{[8][9]} While specific data for **4-(3-Methylbutoxy)benzaldehyde** is not readily available, its structural similarity to other bioactive benzaldehydes makes it a candidate for screening in antimicrobial assays. For example, various benzaldehyde derivatives have shown inhibitory activity against fungi like *Aspergillus flavus* and bacteria such as *Staphylococcus aureus*.^{[8][10]}

Use in Organic Synthesis:

As an aromatic aldehyde, **4-(3-Methylbutoxy)benzaldehyde** can serve as a building block in the synthesis of more complex molecules. The aldehyde functional group is highly reactive and can participate in a variety of chemical transformations, such as the formation of Schiff bases and chalcones, which are classes of compounds known for their diverse biological activities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-(3-METHYL-BUTOXY)-BENZALDEHYDE CAS#: 18986-09-9 [amp.chemicalbook.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. lookchem.com [lookchem.com]
- 5. A comprehensive review on tyrosinase inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Tyrosinase Inhibition by 4-Substituted Benzaldehydes with Electron-Withdrawing Groups - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. 4-Hydroxy-3-methoxy-benzaldehyde series aroyl hydrazones: synthesis, thermostability and antimicrobial activities - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 10. Evaluation of Benzaldehyde as an Antibiotic Modulator and Its Toxic Effect against *Drosophila melanogaster* - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(3-Methylbutoxy)benzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b103168#synonyms-for-4-3-methylbutoxy-benzaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com